

Troubleshooting unexpected precipitation in ATP disodium salt solutions.

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Compound of Interest

Compound Name: ATP disodium salt hydrate

Cat. No.: B1340535

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Technical Support Center: ATP Disodium Salt Solutions

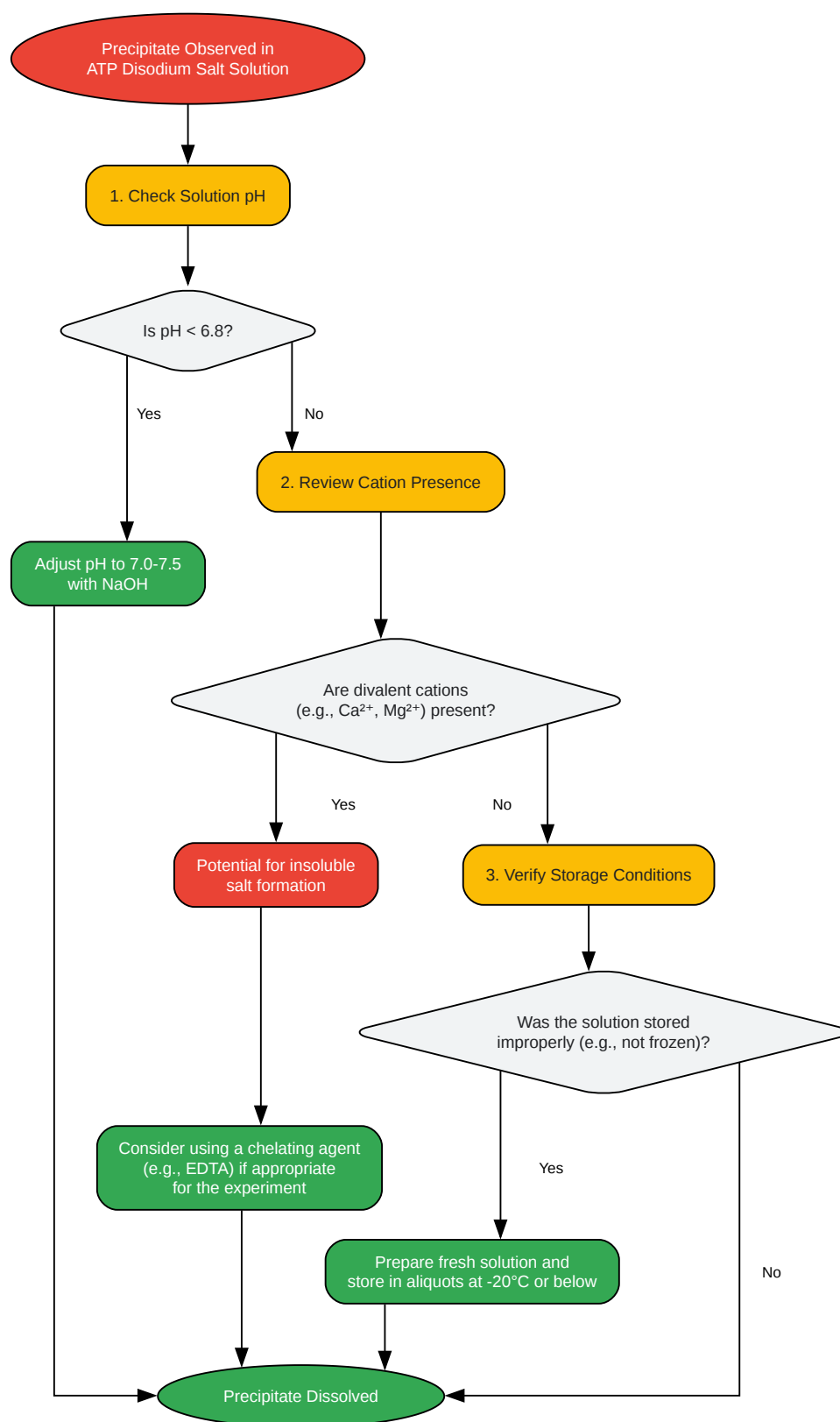
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering unexpected precipitation in Adenosine 5'-triphosphate (ATP) disodium salt solutions.

Troubleshooting Guide: Unexpected Precipitation

Unexpected precipitation of ATP disodium salt can arise from several factors, primarily related to pH, cation concentration, and storage conditions. This guide provides a step-by-step approach to identify and resolve these issues.

Problem: Precipitate forms in my ATP disodium salt solution.

Follow this workflow to troubleshoot the issue:



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Caption: Troubleshooting workflow for ATP solution precipitation.

Frequently Asked Questions (FAQs)

Q1: What is the most common cause of ATP disodium salt precipitation?

The most frequent cause of precipitation is low pH. When dissolved in water, ATP disodium salt produces a mildly acidic solution with a pH of approximately 3.5.[1][2] ATP is most stable and soluble in aqueous solutions with a pH between 6.8 and 7.4.[3] At more extreme pH levels, it is prone to hydrolysis and can precipitate out of solution.

Q2: How does pH affect the solubility of ATP disodium salt?

ATP has multiple ionizable phosphate groups, and its overall charge and solubility are highly dependent on the pH of the solution. In acidic conditions, the phosphate groups become protonated, reducing the molecule's overall negative charge and decreasing its solubility in water, which can lead to precipitation. Adjusting the pH to the neutral range (6.8-7.5) with a base like NaOH is a standard step in preparing stable ATP solutions.[4][5]

Q3: Can the presence of other ions in my buffer cause precipitation?

Yes, particularly divalent cations. ATP can chelate metal cations with high affinity.[1][3] While magnesium (Mg^{2+}) is often required for enzymatic reactions involving ATP, high concentrations of divalent cations like calcium (Ca^{2+}) or magnesium (Mg^{2+}) can lead to the formation of less soluble ATP salts, causing precipitation.[1][2] The binding affinity of ATP for various cations differs, as shown in the table below.

Q4: What is the recommended procedure for preparing a stable ATP disodium salt solution?

To prepare a stable solution, follow these steps:

- Dissolve the ATP disodium salt powder in sterile, nuclease-free water.
- Monitor the pH of the solution. It will initially be acidic.
- Gradually add a suitable base, such as 1 M NaOH, to adjust the pH to a final range of 7.0-7.5.[4]
- Once the pH is adjusted, you can bring the solution to the final desired volume.

- For long-term storage, it is advisable to sterile-filter the solution through a 0.22 μm filter, aliquot it into single-use volumes, and store it at -20°C or -80°C .[\[4\]](#)[\[5\]](#)

Q5: How should I store my ATP disodium salt solutions to prevent precipitation?

Aqueous solutions of ATP are stable for several months when stored frozen at -20°C .[\[5\]](#) For short-term storage (up to one week), solutions can be kept at $0-4^{\circ}\text{C}$.[\[5\]](#) Avoid repeated freeze-thaw cycles, as this can lead to degradation and potential precipitation. It is best practice to store the solution in small, single-use aliquots.[\[5\]](#)

Q6: Is there a difference in solubility between ATP disodium salt and ATP magnesium salt?

ATP disodium salt is generally highly soluble in water.[\[1\]](#)[\[6\]](#)[\[7\]](#) ATP magnesium salt is also soluble in water.[\[8\]](#)[\[9\]](#) The key difference lies in the counter-ion. For experiments where magnesium is a critical and controlled component, using the disodium salt and adding a specific amount of a magnesium salt (like MgCl_2) provides better experimental control. If a 1:1 complex of ATP and magnesium is desired, using the magnesium salt directly can be more convenient. However, uncontrolled addition of magnesium to a concentrated ATP disodium salt solution could potentially lead to precipitation if solubility limits are exceeded.

Data Presentation

Table 1: Solubility of ATP Disodium Salt in Various Solvents

Solvent	Solubility	Reference
Water	50 mg/mL	[1] [2]
Water (at 25°C)	110 mg/mL	[7]
PBS (pH 7.2)	~ 10 mg/mL	[7] [10]
Ethanol (at 25°C)	<1 mg/mL	[7]
DMSO (at 25°C)	<1 mg/mL	[7]

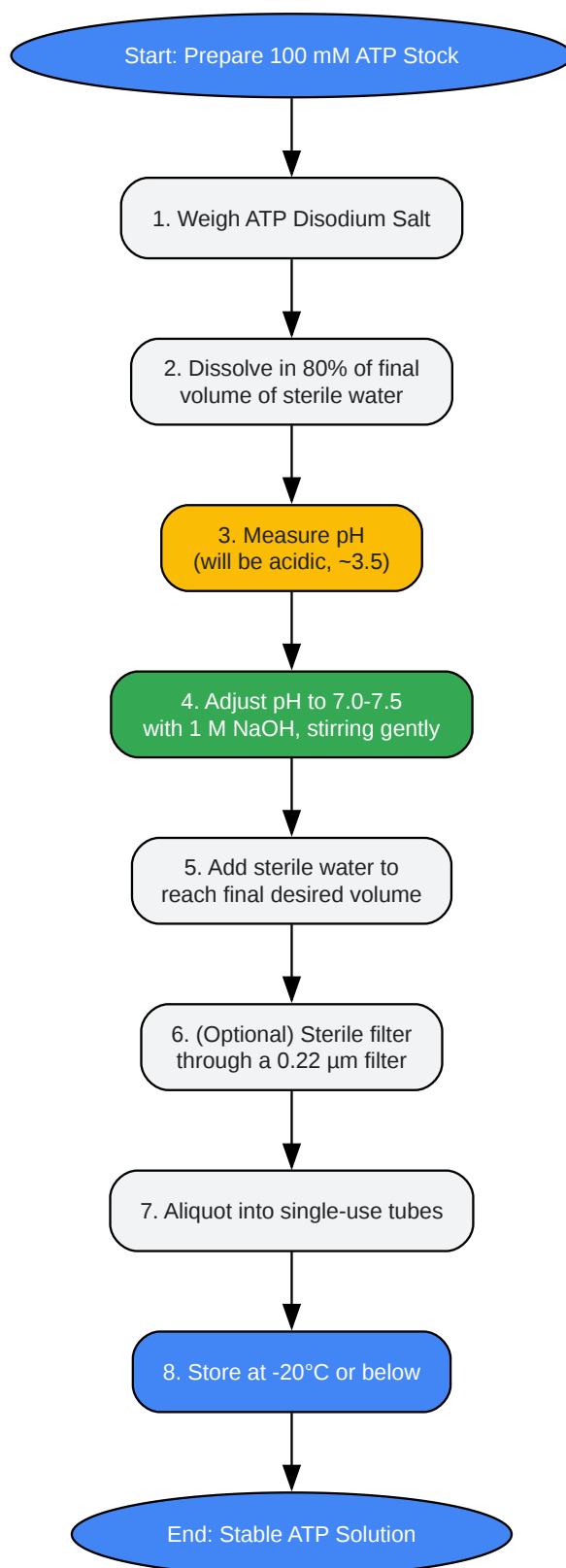
Table 2: Binding Constants of ATP with Various Metal Cations

Cation	Binding Constant (per mole)	Reference
Mg ²⁺	9,554	[1] [2]
Ca ²⁺	3,722	[1] [2]
Sr ²⁺	1,381	[1] [2]
Li ⁺	25	[1] [2]
Na ⁺	13	[1] [2]
K ⁺	8	[1] [2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Stock Solution of ATP Disodium Salt

This protocol provides a method for preparing a stable, pH-adjusted stock solution of ATP.



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Caption: Workflow for preparing a stable ATP stock solution.

Materials:

- Adenosine 5'-triphosphate disodium salt (e.g., Sigma-Aldrich A7699)
- Sterile, nuclease-free water
- 1 M Sodium Hydroxide (NaOH) solution
- pH meter or pH strips
- Sterile tubes for aliquoting
- 0.22 μ m syringe filter (optional)

Procedure:

- Calculate the required mass of ATP disodium salt for your desired final volume and concentration (Molecular Weight: \sim 551.1 g/mol, but check the manufacturer's label for the exact molecular weight of your lot, as it can vary with hydration). For example, for 10 mL of a 100 mM solution, you would need 0.5511 g.
- Dissolve the weighed ATP disodium salt in approximately 80% of the final volume of sterile water (e.g., 8 mL for a final volume of 10 mL).
- Place the solution in a beaker with a small stir bar and measure the pH. It will likely be in the range of 3.0-4.0.
- While gently stirring, add the 1 M NaOH solution dropwise. Monitor the pH continuously until it stabilizes within the 7.0-7.5 range.
- Transfer the solution to a graduated cylinder or volumetric flask and add sterile water to bring it to the final desired volume.
- (Optional but recommended for long-term storage) To ensure sterility, pass the solution through a 0.22 μ m syringe filter into a sterile container.
- Dispense the final solution into single-use aliquots in sterile microcentrifuge tubes.

- Label the tubes clearly and store them at -20°C or -80°C.

This structured approach should help in preventing unexpected precipitation and ensuring the stability and reliability of your ATP disodium salt solutions in your experimental work.

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